

Application Notes: Dibenzyl Phthalate as a Plasticizer in Polyvinyl Chloride (PVC)

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| Compound of Interest | | |
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| Compound Name: | Dibenzyl phthalate | |
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Introduction

Polyvinyl chloride (PVC) is an inherently rigid and brittle polymer. To impart flexibility and processability for a wide range of applications, plasticizers are incorporated into the PVC matrix.[1][2][3] Plasticizers are additives that increase the flexibility, workability, and distensibility of the material by reducing the intermolecular forces between the polymer chains. [1][3] **Dibenzyl phthalate** (DBzP) is a phthalate ester that can be used as a plasticizer in PVC. [4] These application notes provide an overview of the use of DBzP in PVC, including its effects on material properties and protocols for evaluation.

Phthalate plasticizers have been the subject of scrutiny due to potential health and environmental concerns, leading to a shift towards non-phthalate and bio-based alternatives in some applications.[1][2][3] However, understanding the properties and performance of specific phthalates like DBzP remains crucial for research, development, and specific applications where their use is still considered.

Applications of DBzP-Plasticized PVC

Dibenzyl phthalate is utilized as a plasticizer to enhance the flexibility and workability of plastics.[4] Its applications in PVC and other polymers include:

Flexible Films and Sheets: For applications requiring flexibility and durability.



- Wire and Cable Insulation: To provide the necessary flexibility and electrical insulation properties.
- Paints and Coatings: DBzP can be used as a plasticizer in paints and acrylic coatings to improve flow and workability for a smoother finish.[4]
- Toys: Historically used in the production of toys to improve quality and durability.[4]

Quantitative Data Summary

The following tables summarize the expected performance of PVC plasticized with phthalate plasticizers. While specific data for **Dibenzyl Phthalate** is not extensively available in the public domain, the data for Di(2-ethylhexyl) phthalate (DEHP), a widely studied phthalate, is presented as a reference to anticipate the performance characteristics of DBzP in PVC.

Table 1: Mechanical Properties of Plasticized PVC

| Property | Unplasticized PVC | PVC + 40% DEHP | Expected Performance with DBzP |
|---------------------------|-------------------|----------------|---|
| Tensile Strength (MPa) | ~50-60 | ~16[5] | Reduced tensile strength with increasing concentration |
| Elongation at Break | <50 | ~180[5] | Increased elongation with increasing concentration |
| Young's Modulus (GPa) | ~2.4-3.1 | ~1.4[5] | Reduced modulus with increasing concentration |
| Shore Hardness | ~85D | ~70-90A | Decreased hardness with increasing concentration |

Table 2: Thermal Properties of Plasticized PVC



| Property | Unplasticized PVC | PVC + 40% DEHP | Expected Performance with DBzP |
|------------------------------------|-------------------|----------------|-------------------------------------|
| Glass Transition Temp. (Tg, °C) | ~80-85 | ~-22.05[6] | Significant reduction in Tg |
| Heat Deflection Temp. | ~65-75 | Lowered | Lowered heat deflection temperature |

Table 3: Migration Data for Phthalates in PVC

Migration of plasticizers is a critical parameter, especially for food contact and medical applications.[7]

| Phthalate | Migration Level | Test Conditions |
|-----------|------------------------------|--|
| DEHP | High in fatty food simulants | 50% ethanol[7] |
| DBP | Detected in adhesive labels | Solvent extraction followed by GC-MS/MS[7] |
| DiBP | Detected in adhesive labels | Solvent extraction followed by GC-MS/MS[7] |

Experimental Protocols

Detailed methodologies for evaluating the performance of DBzP as a plasticizer in PVC are provided below.

Protocol 1: Preparation of Plasticized PVC Sheets

This protocol outlines the steps for preparing PVC sheets with varying concentrations of **Dibenzyl Phthalate**.

Materials:

• PVC resin (suspension grade)



- Dibenzyl Phthalate (DBzP)
- Thermal stabilizer (e.g., a Ca-Zn or Ba-Zn stabilizer)[8]
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- · Molding frame

Procedure:

- · Compounding:
 - Dry blend the PVC resin, DBzP at the desired concentration (e.g., 20, 30, 40 parts per hundred of resin - phr), and a thermal stabilizer.
 - The blending can be done in a high-speed mixer.
- · Milling:
 - Transfer the dry blend to a two-roll mill preheated to 150-160°C.
 - Mill the compound for 5-10 minutes until a homogenous sheet is formed.
- Molding:
 - Cut the milled sheet into smaller pieces that fit into the molding frame.
 - Place the pieces in the mold and preheat in the hydraulic press at 170-180°C for 5 minutes under low pressure.
 - Increase the pressure to 10-15 MPa and maintain for 5 minutes.
 - Cool the mold under pressure to room temperature.
- Conditioning:



• Remove the PVC sheet from the mold and condition it at $23 \pm 2^{\circ}$ C and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Protocol 2: Evaluation of Mechanical Properties

This protocol is based on the principles of ASTM D2284 for testing the tensile properties of plasticized PVC.[9]

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Dumbbell-shaped die for cutting test specimens
- Micrometer for measuring specimen thickness

Procedure:

- Specimen Preparation:
 - Cut at least five dumbbell-shaped specimens from the conditioned PVC sheet.
 - Measure the width and thickness of the narrow section of each specimen.
- Tensile Testing:
 - Set the crosshead speed of the UTM (e.g., 50 mm/min).
 - Mount a specimen in the grips of the UTM.
 - Start the test and record the load and elongation until the specimen breaks.
- Data Analysis:
 - Calculate the tensile strength, elongation at break, and modulus of elasticity from the stress-strain curve.[9]

Protocol 3: Thermal Analysis



A. Differential Scanning Calorimetry (DSC) for Glass Transition Temperature (Tg)

Equipment:

Differential Scanning Calorimeter

Procedure:

- Sample Preparation:
 - Cut a small sample (5-10 mg) from the plasticized PVC sheet and place it in an aluminum DSC pan.
- DSC Analysis:
 - Heat the sample from room temperature to a temperature above the expected Tg (e.g., 100°C) at a heating rate of 10°C/min under a nitrogen atmosphere.
 - Cool the sample back to room temperature.
 - Perform a second heating scan at the same rate.
- Data Analysis:
 - Determine the glass transition temperature from the midpoint of the transition in the second heating curve.
- B. Thermogravimetric Analysis (TGA) for Thermal Stability

Equipment:

Thermogravimetric Analyzer

Procedure:

- Sample Preparation:
 - Place a small, accurately weighed sample (5-10 mg) of the plasticized PVC in a TGA crucible.[10]



- TGA Analysis:
 - Heat the sample from ambient temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.[10]
- Data Analysis:
 - Determine the onset temperature of decomposition and the weight loss profile.

Protocol 4: Plasticizer Migration Testing

This protocol describes a method for determining the migration of DBzP from PVC into a liquid simulant.

Materials:

- Plasticized PVC samples of known surface area
- Food simulant (e.g., 50% ethanol for fatty foods, 10% ethanol for aqueous foods, or 3% acetic acid for acidic foods)[7]
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Solvent for extraction (e.g., chloroform)[11]

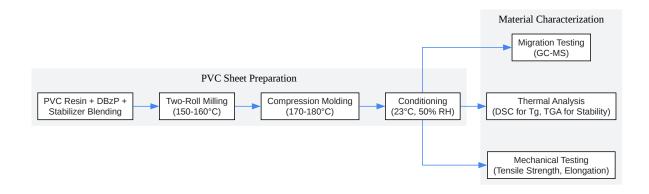
Procedure:

- Migration Cell Setup:
 - Immerse a pre-weighed PVC sample in a known volume of the food simulant in a sealed container.
- Incubation:
 - Store the container at a specified temperature (e.g., 40°C) for a defined period (e.g., 10 days).
- Extraction:



- Remove the PVC sample.
- Extract the plasticizer from the food simulant using a suitable solvent.
- · GC-MS Analysis:
 - Analyze the extract using GC-MS to identify and quantify the amount of DBzP that has migrated.
- · Calculation:
 - Express the migration as mg of plasticizer per dm² of the PVC surface area or mg of plasticizer per kg of food simulant.

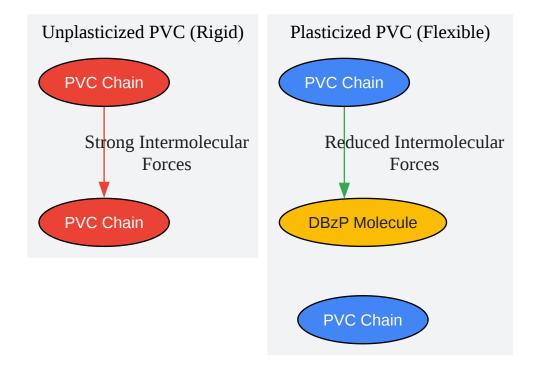
Visualizations



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Caption: Experimental workflow for the preparation and characterization of DBzP-plasticized PVC.





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Caption: Mechanism of PVC plasticization by **Dibenzyl Phthalate**.

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